

Application Notes and Protocols for p-Toluic Acid-d4 Solution Preparation

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Compound of Interest

Compound Name: *p*-Toluic acid-d4

Cat. No.: B15570742

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **p-Toluic acid-d4** stock and working solutions, intended for use in research and development settings. **p-Toluic acid-d4** serves as a valuable internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS, and as a tracer in pharmacokinetic studies.^[1]

Physicochemical Properties and Solubility

p-Toluic acid-d4, the deuterated form of p-Toluic acid, is a white solid.^[2] It is characterized by its poor solubility in water but is soluble in organic solvents such as acetone, ethanol, and dimethyl sulfoxide (DMSO).^{[3][4]}

Data Summary:

Property	Value	Source
Molecular Formula	C ₈ H ₄ D ₄ O ₂	[2]
Molecular Weight	140.19 g/mol	N/A
Appearance	White Solid	[2]
Melting Point	180-182 °C	N/A
Water Solubility	Poorly soluble	[3]
Organic Solvent Solubility	Soluble in acetone, ethanol, DMSO	[3][4]

Preparation of p-Toluic Acid-d4 Stock Solution (10 mg/mL in DMSO)

Stock solutions are concentrated solutions that can be diluted to lower concentrations for experimental use. DMSO is a common solvent for creating stock solutions of **p-Toluic acid-d4**. [2]

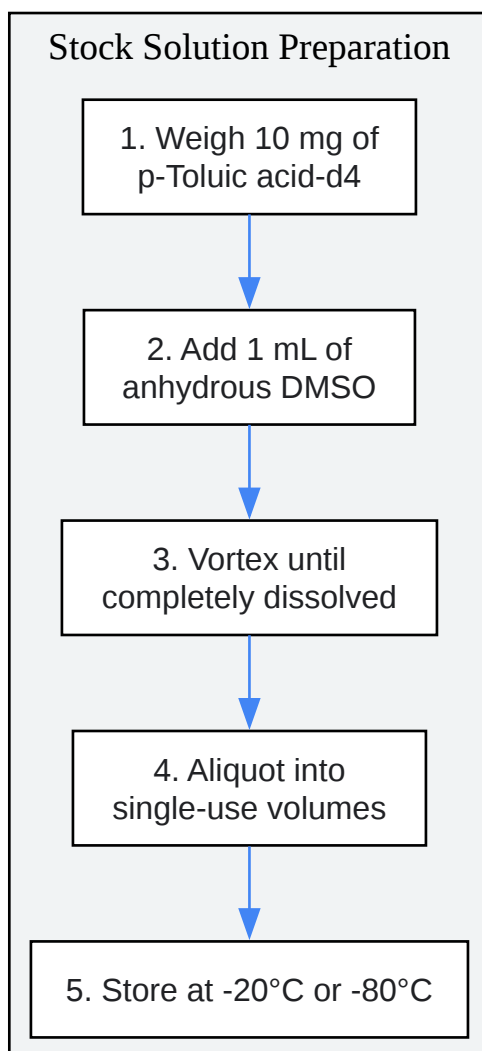
Materials and Equipment:

- **p-Toluic acid-d4** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- 1.5 mL microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Protocol:

- **Tare the Scale:** Place a clean 1.5 mL microcentrifuge tube on the analytical balance and tare the weight.
- **Weigh **p-Toluic acid-d4**:** Carefully weigh 10 mg of **p-Toluic acid-d4** powder directly into the tared tube.
- **Add Solvent:** Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the tube containing the **p-Toluic acid-d4**.
- **Dissolution:** Cap the tube securely and vortex the mixture until the solid is completely dissolved. Gentle warming in a water bath may aid dissolution if necessary.
- **Labeling and Storage:** Clearly label the tube with the compound name ("**p-Toluic acid-d4** Stock"), concentration (10 mg/mL), solvent (DMSO), and date of preparation. For storage, it is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.^[2] Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^[2]

Stock Solution Preparation Workflow



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Caption: Workflow for preparing a 10 mg/mL **p-Toluic acid-d4** stock solution.

Preparation of p-Toluic Acid-d4 Working Solution (1 µg/mL in Acetonitrile)

Working solutions are diluted from the stock solution to a final concentration suitable for the intended assay. The choice of solvent for the working solution should be compatible with the analytical method (e.g., LC-MS mobile phase).

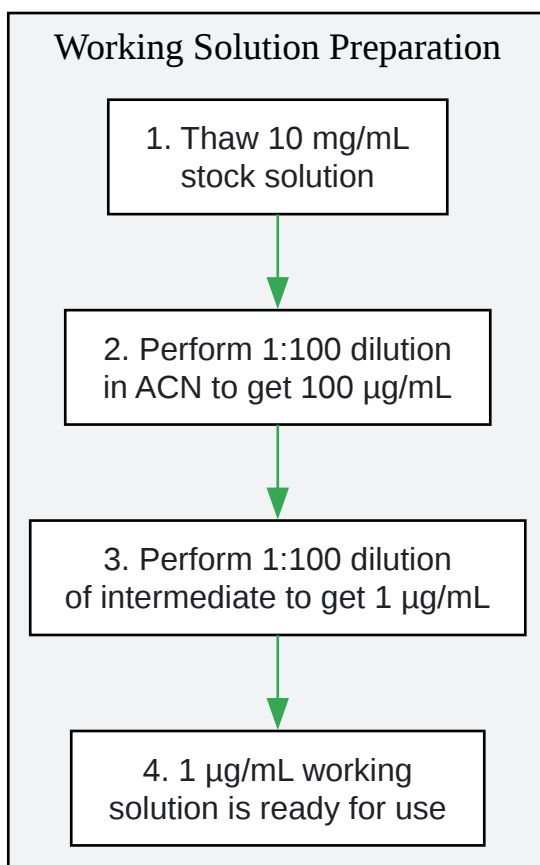
Materials and Equipment:

- **p-Toluic acid-d4** stock solution (10 mg/mL in DMSO)
- Acetonitrile (ACN), HPLC or MS grade
- Calibrated micropipettes
- 1.5 mL microcentrifuge tubes or autosampler vials
- Vortex mixer

Experimental Protocol:

- **Retrieve Stock Solution:** Remove one aliquot of the 10 mg/mL **p-Toluic acid-d4** stock solution from the freezer and allow it to thaw completely at room temperature.
- **Serial Dilution (Intermediate):**
 - Pipette 990 μ L of acetonitrile into a clean microcentrifuge tube.
 - Add 10 μ L of the 10 mg/mL stock solution to the acetonitrile.
 - Vortex thoroughly. This results in an intermediate solution with a concentration of 100 μ g/mL.
- **Final Dilution:**
 - Pipette 990 μ L of acetonitrile into a new, clean microcentrifuge tube or autosampler vial.
 - Add 10 μ L of the 100 μ g/mL intermediate solution to the acetonitrile.
 - Vortex thoroughly. This yields the final working solution of 1 μ g/mL.
- **Usage:** The working solution is now ready for use in your analytical procedure. It is recommended to prepare working solutions fresh daily for optimal results.

Working Solution Preparation Workflow



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Caption: Workflow for preparing a 1 µg/mL **p-Toluic acid-d4** working solution.

Quantitative Data Summary

The following table outlines the volumes required to prepare stock solutions of **p-Toluic acid-d4** at various molar concentrations.

Stock Solution Preparation Guide (for a given mass of **p-Toluic acid-d4**, MW = 140.19 g/mol):

Desired Concentration	Volume of Solvent for 1 mg	Volume of Solvent for 5 mg	Volume of Solvent for 10 mg
1 mM	7.13 mL	35.66 mL	71.33 mL
5 mM	1.43 mL	7.13 mL	14.27 mL
10 mM	0.71 mL	3.57 mL	7.13 mL

Note: These volumes are calculated and should be adjusted based on the actual mass of **p-Toluic acid-d4** weighed.

Safety Precautions

- Always handle **p-Toluic acid-d4** and all solvents in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment, including safety glasses, gloves, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **p-Toluic acid-d4** and all solvents used for detailed safety information.
- Avoid inhalation, ingestion, and contact with skin and eyes.[5]

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